

# Methyl 2-methoxybenzoate as a fragrance and flavoring agent in industrial applications.

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## Compound of Interest

Compound Name: Methyl 2-methoxybenzoate

Cat. No.: B147192

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## Application Notes and Protocols: Methyl 2-methoxybenzoate

### Introduction

**Methyl 2-methoxybenzoate** (CAS No. 606-45-1), also known as methyl o-anisate, is an aromatic ester widely utilized in the fragrance and flavor industries.<sup>[1]</sup> It is a colorless to pale yellow liquid recognized for its characteristic warm, herbaceous, and floral odor.<sup>[2]</sup> This document provides detailed application notes, physicochemical properties, safety information, and experimental protocols for the effective use of **Methyl 2-methoxybenzoate** in research and industrial settings. It is primarily a synthetic compound, though it has been reported in *Paeonia lactiflora*.<sup>[2]</sup>

### Physicochemical and Regulatory Data

For ease of reference, the key properties and regulatory identifiers for **Methyl 2-methoxybenzoate** are summarized below.

Table 1: Physicochemical Properties of **Methyl 2-methoxybenzoate**

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1][2][3][4][5][6]
Molecular Weight	166.17 g/mol	[1][2][4][7]
CAS Number	606-45-1	[1][2][3][4][5][7]
Appearance	Colorless to pale yellow liquid	[2][3][8]
Boiling Point	248 °C (lit.)	[3][7]
Density	1.157 g/mL at 25 °C (lit.)	[3][7]
Refractive Index	n <sub>20/D</sub> 1.534 (lit.)	[7]
Flash Point	113 °C (235.4 °F) - closed cup	[8]
Solubility	Very slightly soluble in water; soluble in organic solvents and oils.[1][2]	[1][2][5]
LogP	2.04	[2][3]

Table 2: Organoleptic and Regulatory Information

Attribute	Description	Source
Odor Profile	Herbaceous, floral, hyacinth, with fruity and spicy notes.[2][3]	[2][3][7]
Taste Profile	Sweet, reminiscent of melon and blackcurrant.[3][9]	[3][9]
FEMA Number	2717	[2][3][7]
JECFA Number	880	[2][3]
EC Number	210-118-6	[2][7]
IFRA Compliance	No restrictions reported.	[1]

## Industrial Applications

**Methyl 2-methoxybenzoate** is a versatile ingredient valued for its aromatic properties.

### Fragrance Industry

It is widely employed as a perfumery ingredient in fine fragrances, soaps, cosmetics, and various personal care products like creams, shampoos, and deodorants.<sup>[1][10]</sup> Its sweet, floral, and fruity notes blend well with citrus, woody, and other aromatic scents, serving as a middle note to enhance the complexity and longevity of a fragrance.<sup>[10]</sup> It is also used in home products such as air fresheners and scented candles.<sup>[10][11]</sup>

### Flavor Industry

As a flavoring agent, it is used in confections, beverages, and dairy products to impart a sweet, floral, and fruity note that improves the overall flavor profile.<sup>[10]</sup> It is recognized by the FDA as a substance that can be added to food (FDA 21 CFR 172.515).<sup>[3]</sup>

### Other Applications

Beyond its primary use in flavors and fragrances, **Methyl 2-methoxybenzoate** serves as a chemical intermediate in the synthesis of pharmaceuticals (such as anti-inflammatory agents), agrochemicals, and organic dyes.<sup>[1][8]</sup>

## Safety and Handling

**Methyl 2-methoxybenzoate** is considered safe for its intended use in fragrances and flavors. However, standard laboratory safety practices should be followed.

- **Handling:** Handle in a well-ventilated area.<sup>[12]</sup> Avoid contact with skin, eyes, and clothing.<sup>[5]</sup> Wear protective gloves, clothing, and eye protection.<sup>[12]</sup>
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.<sup>[5]</sup>
- **Toxicity:** The material is not considered genotoxic.<sup>[13]</sup> For repeated dose and reproductive toxicity, exposure is below the Threshold of Toxicological Concern (TTC) for a Cramer Class I material.<sup>[13]</sup>

- Environmental: A screening-level risk assessment identified no potential risk to the aquatic environment.[13]

## Experimental Protocols

The following protocols are provided as a guide for common laboratory procedures involving **Methyl 2-methoxybenzoate**.

### Protocol 1: Purity Analysis by Gas Chromatography (GC)

Objective: To determine the purity of a **Methyl 2-methoxybenzoate** sample.

Materials:

- Gas Chromatograph with a Flame Ionization Detector (FID).
- Capillary Column: DB-5 or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness).
- Carrier Gas: Helium or Hydrogen.
- Sample: **Methyl 2-methoxybenzoate**.
- Solvent: High-purity ethanol or acetone.

Procedure:

- Sample Preparation: Prepare a 1% solution (v/v) of **Methyl 2-methoxybenzoate** in the chosen solvent.
- GC Instrument Setup:
  - Inlet Temperature: 250 °C
  - Detector Temperature: 280 °C
  - Oven Program:

- Initial Temperature: 80 °C, hold for 2 minutes.
- Ramp: 10 °C/min to 250 °C.
- Final Hold: Hold at 250 °C for 5 minutes.
- Carrier Gas Flow: 1.0 mL/min (constant flow).
- Injection Volume: 1.0 µL.
- Split Ratio: 50:1.
- Analysis: Inject the prepared sample into the GC.
- Data Interpretation: The purity is calculated based on the area percentage of the main peak corresponding to **Methyl 2-methoxybenzoate** in the resulting chromatogram. The assay should be ≥97%.<sup>[7]</sup>

## Protocol 2: Sensory Evaluation in a Fragrance Application

Objective: To evaluate the olfactory characteristics of **Methyl 2-methoxybenzoate**.

Materials:

- **Methyl 2-methoxybenzoate**.
- Odorless solvent: Diethyl phthalate (DEP) or Ethanol (95%).
- Glass beakers and stirring rods.
- Perfumer's smelling strips.
- Graduated pipettes.

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **Methyl 2-methoxybenzoate** in the solvent at 10%, 5%, and 1% concentrations.

- Evaluation:
  - Dip a clean smelling strip into the 10% solution, ensuring about 1 cm of the strip is submerged.
  - Remove the strip and allow the solvent to evaporate for approximately 10-15 seconds.
  - Wave the strip about 5-10 cm from the nose and evaluate the initial scent ("top note").
  - Record observations on the character (e.g., floral, herbaceous) and intensity of the odor.
  - Repeat the evaluation at intervals (e.g., 10 min, 1 hour, 4 hours) to assess the evolution of the scent ("middle" and "base" notes).
- Comparison: Repeat the process for the 5% and 1% dilutions to understand the impact of concentration on the odor profile.

## Protocol 3: Preparation of a Simple Floral Fragrance Accord

Objective: To create a basic hyacinth fragrance accord demonstrating the use of **Methyl 2-methoxybenzoate**.

Materials:

- **Methyl 2-methoxybenzoate**
- Phenylethyl alcohol (Rose, hyacinth character)
- Benzyl acetate (Jasmine, fruity character)
- Indole (10% solution in DEP) (Intense floral character)
- Galaxolide (50% solution in DEP) (Musk fixative)
- Diethyl phthalate (DEP) as a solvent/base.
- Digital scale, glass beakers, and a small amber glass bottle for storage.

#### Procedure:

- Formulation: Weigh the following components directly into a glass beaker in the order listed.

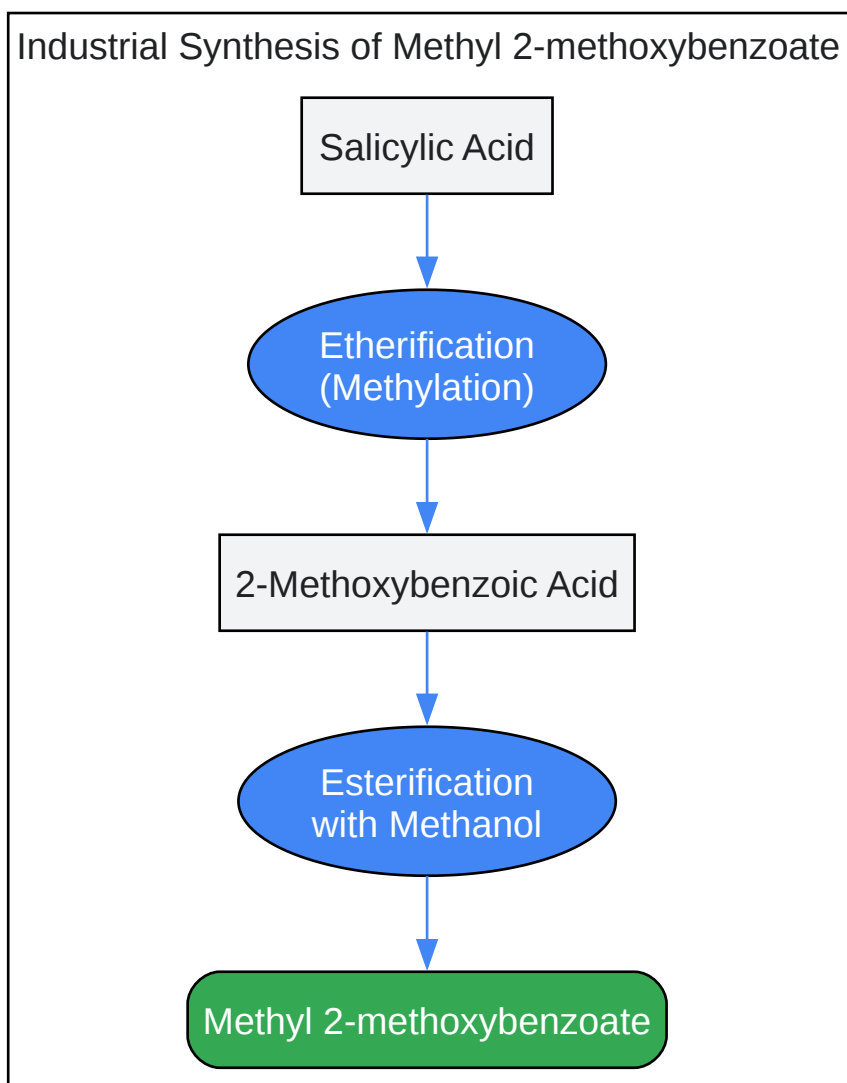
Ingredient	Parts (by weight)
Phenylethyl alcohol	40
Benzyl acetate	25
Methyl 2-methoxybenzoate	15
Galaxolide (50%)	15
Indole (10%)	5
Total	100

- Blending: Gently stir the mixture with a clean glass rod until it is homogeneous.
- Maturation: Transfer the blend to an amber glass bottle, cap it tightly, and allow it to mature for at least 48 hours to allow the scents to meld.
- Evaluation: After maturation, evaluate the accord on a smelling strip as described in Protocol 5.2. The resulting fragrance should have a rich, floral character where **Methyl 2-methoxybenzoate** contributes a unique herbaceous and sweet nuance.

## Visualizations

### Synthesis Workflow

The following diagram illustrates a common industrial synthesis route for **Methyl 2-methoxybenzoate** starting from salicylic acid. A traditional four-step process involves etherification, chlorosulfonation, amination, and esterification.[\[14\]](#)



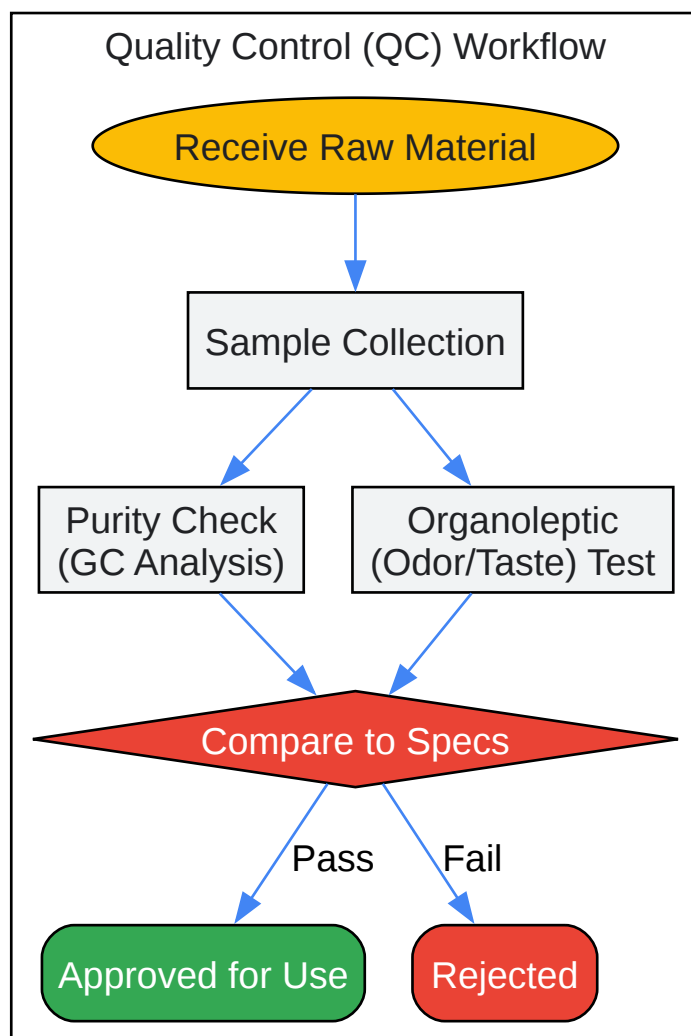
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Caption: A simplified workflow for the synthesis of **Methyl 2-methoxybenzoate**.

## Quality Control Workflow

This diagram outlines the typical quality control process for incoming batches of **Methyl 2-methoxybenzoate**.



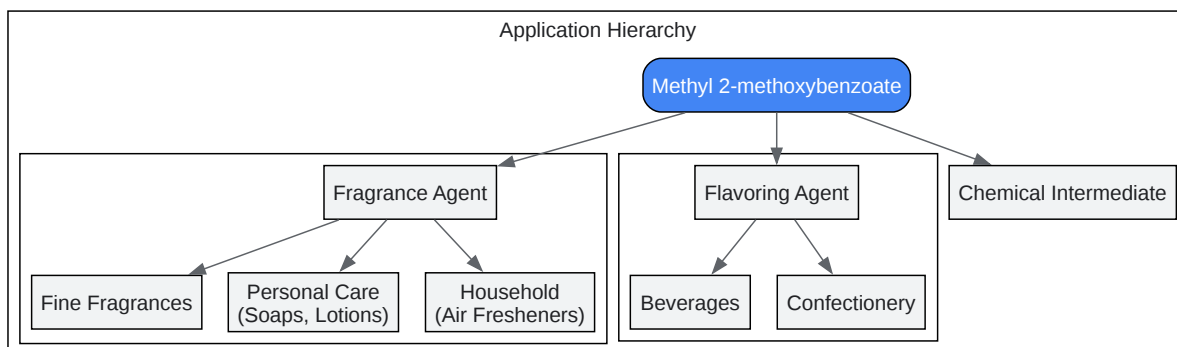


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Caption: Standard workflow for the quality control of **Methyl 2-methoxybenzoate**.

## Application Hierarchy

This diagram shows the logical relationship of **Methyl 2-methoxybenzoate** to its primary industrial applications.



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